

An In-depth Technical Guide to IR-806 Dye

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Compound of Interest

Compound Name:	IR-806
CAS No.:	757960-10-4
Cat. No.:	B12066224

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the near-infrared (NIR) cyanine dye, **IR-806**, tailored for professionals in research and drug development. The document details its core physicochemical properties, experimental protocols derived from scientific literature, and visual representations of its synthesis and potential cellular interactions.

Core Properties of IR-806 Dye

IR-806 is a water-soluble, near-infrared fluorescent dye with significant applications in bioimaging and as a photosensitizer.[1] Its fundamental molecular and physical characteristics are summarized below.

Property	Value
Molecular Formula	C ₃₇ H ₄₄ ClN ₂ NaO ₆ S ₂
Molecular Weight	735.33 g/mol
Appearance	Green to dark green solid powder
Melting Point	214-218 °C
Solubility	Water-soluble, Soluble in DMSO (100 mg/mL with sonication)
Absorption Maximum (λ _{max})	806 nm (in Chloroform)
Emission Maximum	Extends beyond 900 nm (in Chloroform, with 750 nm excitation)
Extinction Coefficient	390 L·g ⁻¹ ·cm ⁻¹ at 806 nm (in Chloroform)
Synonyms	2-[2-[2-chloro-3-[2-[1,3-dihydro-3,3-dimethyl-1-(4-sulfobutyl)-2H-indol-2-ylidene]-ethylidene]-1-cyclopenten-1-yl]-ethenyl]-3,3-dimethyl-1-(4-sulfobutyl)-3H-indolium, inner salt, sodium salt

Experimental Protocols

The following protocols are synthesized from methodologies reported in peer-reviewed research and are intended to serve as a starting point for experimental design.

This protocol describes the synthesis of **IR-806** from the commercially available cyanine dye IR-780, a method employed to introduce a carboxylic acid functional group for subsequent conjugation.

- **Starting Material:** Begin with the cyanine dye IR-780.
- **Reaction:** Perform a nucleophilic substitution on the central chlorine atom of the IR-780 molecule.
- **Functionalization:** Introduce a carboxylic acid-functionalized derivative. This modification is crucial for enabling the dye to bind to nanoparticles or other molecules of interest.

- Purification: Purify the resulting product to yield **IR-806**.
- Characterization: Confirm the synthesis by measuring the absorption spectrum, which should show a maximum absorption at approximately 806 nm in chloroform.

IR-806 can be utilized as a molecular antenna in the synthesis of nanoprobes for in vivo imaging studies.[2]

- Nanoprobe Synthesis:
 - Activate **IR-806** (0.1 mg) and a targeting ligand such as folic acid (0.02 mg) with EDC/NHS (1×10^{-4} mol) in a DMSO (10 mL) solution.
 - After 30 minutes, add a solution of amine-functionalized upconversion nanoparticles (UCNs, 5 mg).
 - Stir the reaction mixture at room temperature for 4 hours.
- Purification:
 - Purify the resulting nanoprobes by centrifugation at 10,000 rpm for 5 minutes.
 - Resuspend the purified nanoprobes in 5 mL of DMSO.
- In Vivo Administration: For preclinical studies, inject the nanoprobe solution into the subject (e.g., via tail vein in mice).
- Imaging: Utilize a suitable in vivo imaging system to detect the near-infrared fluorescence emitted from the targeted tissues.

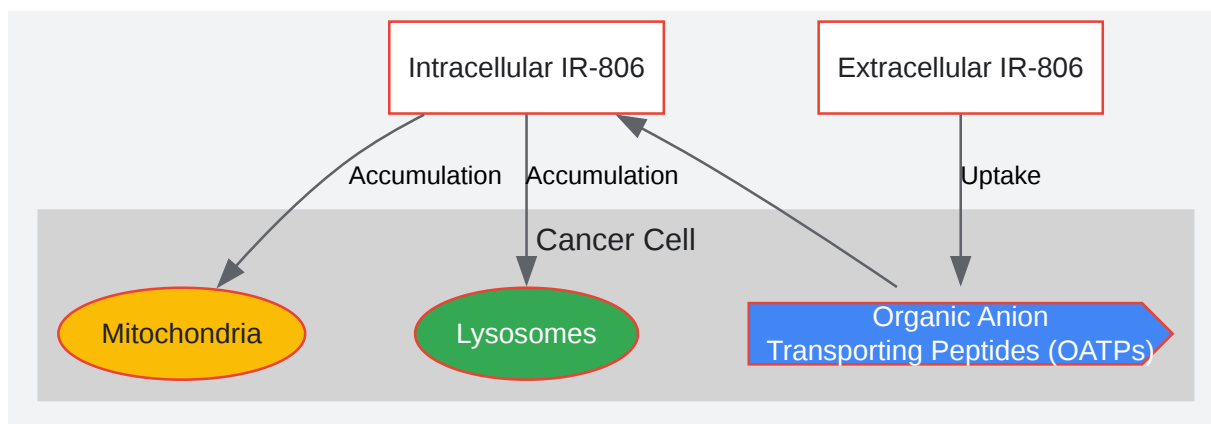
Visualizing Workflows and Pathways

The following diagrams, generated using the DOT language, illustrate key processes related to **IR-806**.



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Caption: Synthesis workflow for **IR-806** dye from IR-780.



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Caption: Proposed cellular uptake and localization of heptamethine cyanine dyes in cancer cells.[3]

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